

iodomethylbenzene CAS number and safety information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iodomethylbenzene

Cat. No.: B152007

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An In-depth Technical Guide to the CAS Numbers and Safety Information of **iodomethylbenzenes**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive information on the Chemical Abstracts Service (CAS) numbers and safety profiles of **iodomethylbenzene** isomers. The following sections detail the physicochemical properties, hazard classifications, and essential safety protocols for handling, storage, and disposal of these compounds.

Physicochemical Properties

The properties of **iodomethylbenzene** isomers vary depending on the position of the iodo group. The tables below summarize key quantitative data for easy comparison.

Table 1: CAS Numbers and Physical Properties of **iodomethylbenzene** Isomers

Compound Name	Synonym(s)	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Appearance	Melting Point (°C)	Boiling Point (°C)	Density (g/mL)	Flash Point (°C)
2-Iodotoluene	o-Iodotoluene, 1-Iodo-2-methylbenzene	615-37-2[1][2]	C ₇ H ₇ I	218.03[2]	Clear colorless to yellow or pale pink to red liquid[3]	Not applicable	211.5 @ 760 mmHg	1.698 @ 25°C	90 (closed cup)[4]
3-Iodotoluene	m-Iodotoluene, 1-Iodo-3-methylbenzene	625-95-6[5][6]	C ₇ H ₇ I	218.04[5]	Colorless to yellow clear liquid[6]	-27[5]	80-82 @ 10 mmHg[5]	1.698 @ 25°C[5]	83 (closed cup)
4-Iodotoluene	p-Iodotoluene, 1-Iodo-4-methylbenzene	624-31-7[7][8]	C ₇ H ₇ I	218.03[8]	White to light yellow or brown powder[8]	32 - 36[8]	210 - 212[8]	1.678[8]	90 (closed cup)[9]
Benzyl iodide	α-Iodotoluene	620-05-	C ₇ H ₇ I	218.03[10]	Colorless	24.5[1][2]	218[12]	~1.74	98[13]

uene,	3[10]	crystal
(Iodom	[11]	s or
ethyl)b		liquid[
enzen		10]
e		

Safety and Hazard Information

The following table summarizes the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals information for each **iodomethylbenzene** isomer.

Table 2: GHS Hazard Information for **iodomethylbenzene** Isomers

Compound Name	GHS Pictogram(s)	Signal Word	Hazard Statements	Precautionary Statements
2-Iodotoluene	GHS07 (Exclamation mark)[4]	Warning[14]	H315: Causes skin irritation[14] [15]. H319: Causes serious eye irritation[14] [15]. H335: May cause respiratory irritation[6][14].	P261, P264, P280, P302+P352, P305+P351+P338[14]
3-Iodotoluene	GHS07 (Exclamation mark)[4]	Warning	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation[4].	P261, P264, P271, P280, P302+P352, P305+P351+P338
4-Iodotoluene	GHS07 (Exclamation mark)[9]	Warning[9]	H302: Harmful if swallowed[9]. H315: Causes skin irritation[1] [9]. H319: Causes serious eye irritation[7]. H335: May cause respiratory irritation[1][7].	P261, P264, P280, P301+P312, P302+P352, P305+P351+P338[7][9]
Benzyl iodide	GHS07 (Exclamation mark), GHS09 (Environment) [16]	Warning[16]	Toxic by ingestion, inhalation, and skin absorption; very irritating to skin and eyes[10][17].	Not explicitly provided in a consolidated list, but requires stringent handling due to

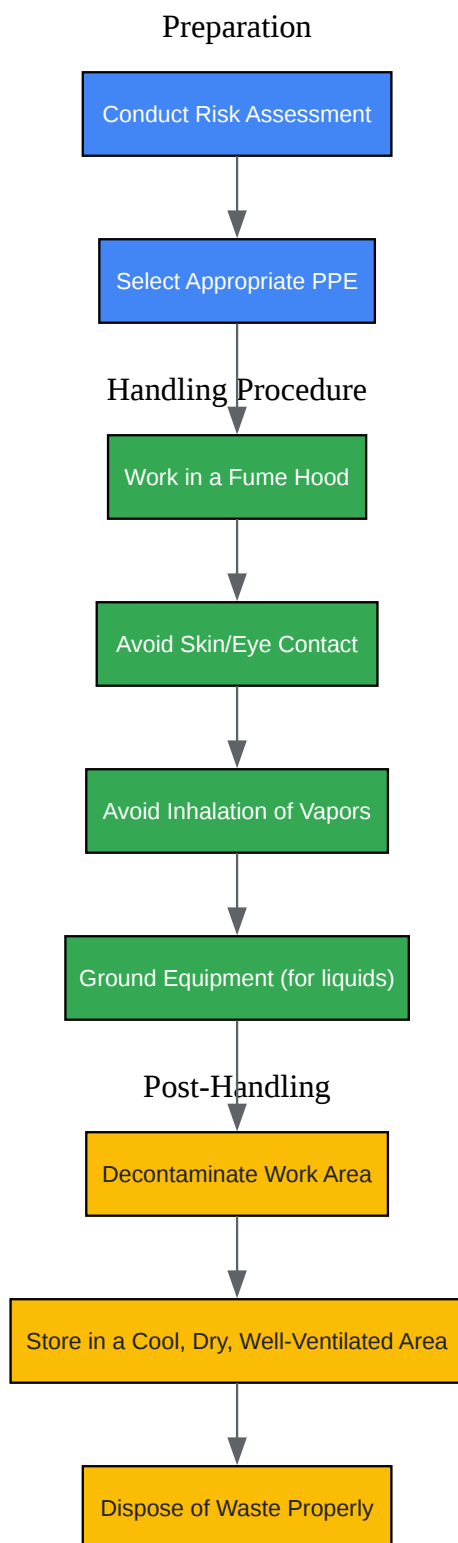
Powerful
lachrymator[12]
[16].

its toxicity and
irritant nature.

Experimental Protocols

Handling and Personal Protective Equipment (PPE)

Proper handling and the use of appropriate PPE are crucial to minimize exposure risks.



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*Safe Handling Workflow for **Iodomethylbenzenes**.*

- Engineering Controls: Always handle **iodomethylbenzenes** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[8\]](#)
- Eye Protection: Wear chemical safety goggles or a face shield that conforms to EN166 or NIOSH standards.[\[7\]](#)
- Skin Protection: Use impervious gloves (e.g., nitrile) and a lab coat.[\[8\]](#) Contaminated clothing should be removed and washed before reuse.[\[11\]](#)
- Respiratory Protection: If working outside a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[\[12\]](#)
- Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[7\]](#)

Storage

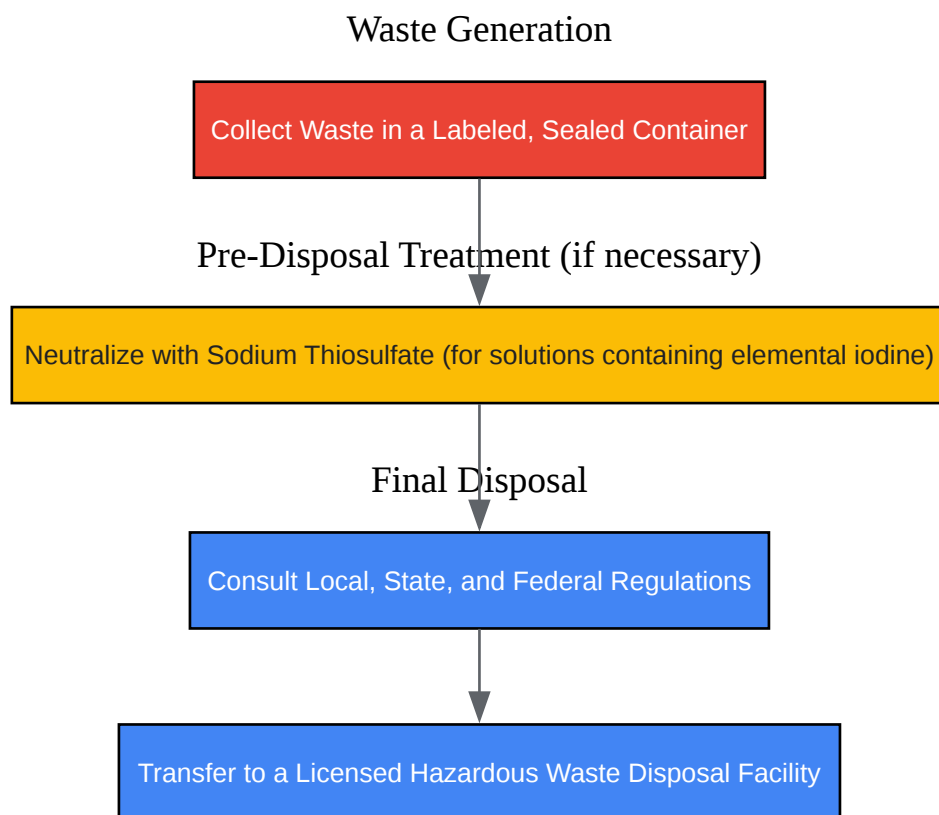
- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[11\]](#)[\[18\]](#)
- Keep containers tightly closed when not in use.[\[11\]](#)
- Protect from light, especially for 3-iodotoluene.[\[10\]](#)
- For combustible liquids like 2- and 3-iodotoluene, keep away from heat, sparks, and open flames.[\[5\]](#)[\[11\]](#)

Spills and Accidental Release

- Small Spills: Absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, closed container for disposal.[\[6\]](#)
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains.[\[6\]](#)
- Eliminate all ignition sources in the vicinity of the spill.[\[2\]](#)

Disposal

Disposal of iodinated compounds must comply with local, state, and federal regulations.



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General Disposal Workflow for Iodinated Waste.

- Do not dispose of **iodomethylbenzenes** down the drain.[19]
- Waste should be treated as hazardous.[19]
- For solutions containing elemental iodine, neutralization with a reducing agent like sodium thiosulfate can be performed to convert it to the less hazardous iodide form.[20] The solution should become colorless upon complete reaction.[21]
- Dispose of the chemical waste through a licensed disposal company.[7] It may be possible to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[7]

Reactivity and Incompatibilities

- Incompatible Materials: Strong oxidizing agents.[18]
- Hazardous Decomposition Products: Combustion may produce carbon monoxide, carbon dioxide, and hydrogen iodide.[18]
- Benzyl Iodide Reactivity: As a benzylic halide, benzyl iodide is a potent lachrymator and is reactive towards nucleophiles. It may react with water or moist air to release toxic or corrosive gases.[2][17] It is also sensitive to light.

Toxicological Information

Detailed toxicological studies for all isomers are not readily available. However, the available data and hazard classifications indicate that these compounds are irritants and may be harmful.

- 3-Iodotoluene: Oral LD50 (rat) = 2296 mg/kg.[3]
- The primary routes of exposure are inhalation, ingestion, and skin/eye contact.
- Symptoms of overexposure can include skin and eye irritation, respiratory tract irritation, and for benzyl iodide, severe burns and lachrymation.[2][7][17]

This guide is intended for informational purposes for trained professionals. Always consult the most up-to-date Safety Data Sheet (SDS) for the specific product you are using and adhere to all institutional and regulatory safety protocols.

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References

- 1. synquestlabs.com [synquestlabs.com]
- 2. BENZYL IODIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 3. leonidchemicals.net [leonidchemicals.net]

- 4. 3-Iodotoluene | C₇H₇I | CID 12268 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. sodiumiodide.net [sodiumiodide.net]
- 7. chemicalbook.com [chemicalbook.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. 4-Iodotoluene 0.99 1-Iodo-4-methylbenzene [sigmaaldrich.com]
- 10. 3-Iodotoluene - Safety Data Sheet [chemicalbook.com]
- 11. 4-Iodotoluene(624-31-7)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 12. o-Iodotoluene(615-37-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 13. lookchem.com [lookchem.com]
- 14. Page loading... [guidechem.com]
- 15. 2-Iodotoluene | C₇H₇I | CID 5128 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 16. Benzyl iodide - Wikipedia [en.wikipedia.org]
- 17. Benzyl iodide | C₇H₇I | CID 12098 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 18. fishersci.com [fishersci.com]
- 19. collectandrecycle.com [collectandrecycle.com]
- 20. benchchem.com [benchchem.com]
- 21. Disposal of Iodine Solution | UK Science Technician Community [community.preproom.org]
- To cite this document: BenchChem. [iodomethylbenzene CAS number and safety information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b152007#iodomethylbenzene-cas-number-and-safety-information]

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